

Personal protective equipment for handling 2,4,6-Trimethylbenzoic acid

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Compound of Interest

Compound Name: 2,4,6-Trimethylbenzoic acid

Cat. No.: B145858

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Essential Safety and Handling Guide for 2,4,6-Trimethylbenzoic Acid

This guide provides immediate safety protocols, operational procedures, and disposal plans for the handling of **2,4,6-Trimethylbenzoic acid** (CAS No. 480-63-7), also known as Mesitylenecarboxylic acid. Adherence to these guidelines is crucial for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

I. Personal Protective Equipment (PPE)

While **2,4,6-Trimethylbenzoic acid** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), it is prudent to follow standard laboratory safety practices and treat it as a potential irritant.^{[1][2]} The following personal protective equipment is recommended to minimize exposure and ensure safety.

Summary of Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical safety goggles.[3] A face shield may be required for high-volume applications.[4]	Protects eyes from dust particles and potential splashes.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[4][6] Gloves should be inspected before use.	Prevents direct skin contact. Although not classified as a skin irritant by all sources, some data suggests it can cause skin irritation.[2]
Body Protection	A full-length laboratory coat or a chemical-resistant apron.[4] [5] Closed-toe shoes and full-length pants are mandatory.[4]	Protects skin and clothing from spills and contamination.[5]
Respiratory Protection	Generally not required under normal use conditions with adequate ventilation.[1] A NIOSH-approved N95 respirator may be used if dust is generated.[7]	Minimizes inhalation of airborne particles, especially when handling the powder.

II. Physical and Chemical Properties

A summary of key quantitative data for **2,4,6-Trimethylbenzoic acid** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol [2]
Appearance	White to almost white crystalline powder[8]
Melting Point	152-155 °C[7][8]
Solubility	Soluble in water, ligroin, or carbon tetrachloride[8]
Storage Temperature	Store in a dry, cool, and well-ventilated place[3]

III. Standard Operating Procedure: Weighing and Dissolving 2,4,6-Trimethylbenzoic Acid

This protocol outlines the step-by-step procedure for safely weighing and dissolving solid **2,4,6-Trimethylbenzoic acid** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that an emergency eyewash station and safety shower are accessible.
- Don the appropriate PPE as specified in the table above (safety goggles, nitrile gloves, lab coat).

2. Weighing the Compound:

- Place a weigh boat on an analytical balance and tare the balance.
- Carefully scoop the desired amount of **2,4,6-Trimethylbenzoic acid** powder onto the weigh boat using a clean spatula.
- Avoid creating dust. If dust is generated, ensure adequate ventilation or use respiratory protection.
- Record the exact weight of the compound.

3. Dissolving the Compound:

- Transfer the weighed **2,4,6-Trimethylbenzoic acid** to an appropriate glass vessel (e.g., beaker or flask).
- Add the desired solvent (e.g., dichloromethane, tetrahydrofuran) to the vessel.
- Stir the mixture using a magnetic stirrer or by gentle swirling until the solid is completely dissolved. The reaction can be performed at 0 °C to room temperature.[\[9\]](#)

4. Post-Procedure Cleanup:

- Clean the spatula and any other used equipment.
- Dispose of the weigh boat and any other contaminated disposable materials in the designated solid hazardous waste container.
- Wipe down the work surface.
- Remove PPE in the correct order (gloves first, then lab coat, and finally eye protection) and wash hands thoroughly.

IV. Spill and Waste Disposal Plan

Proper containment and disposal of chemical waste are critical for laboratory safety and environmental protection.

Spill Response:

- **Small Spills:** For minor spills, ensure adequate ventilation.[\[1\]](#) Carefully sweep up the solid material to avoid generating dust and place it into a sealed, labeled container for disposal. [\[10\]](#) Clean the spill area with soap and water.
- **Large Spills:** Evacuate the area and prevent entry. Contact your institution's Environmental Health and Safety (EHS) department for assistance.

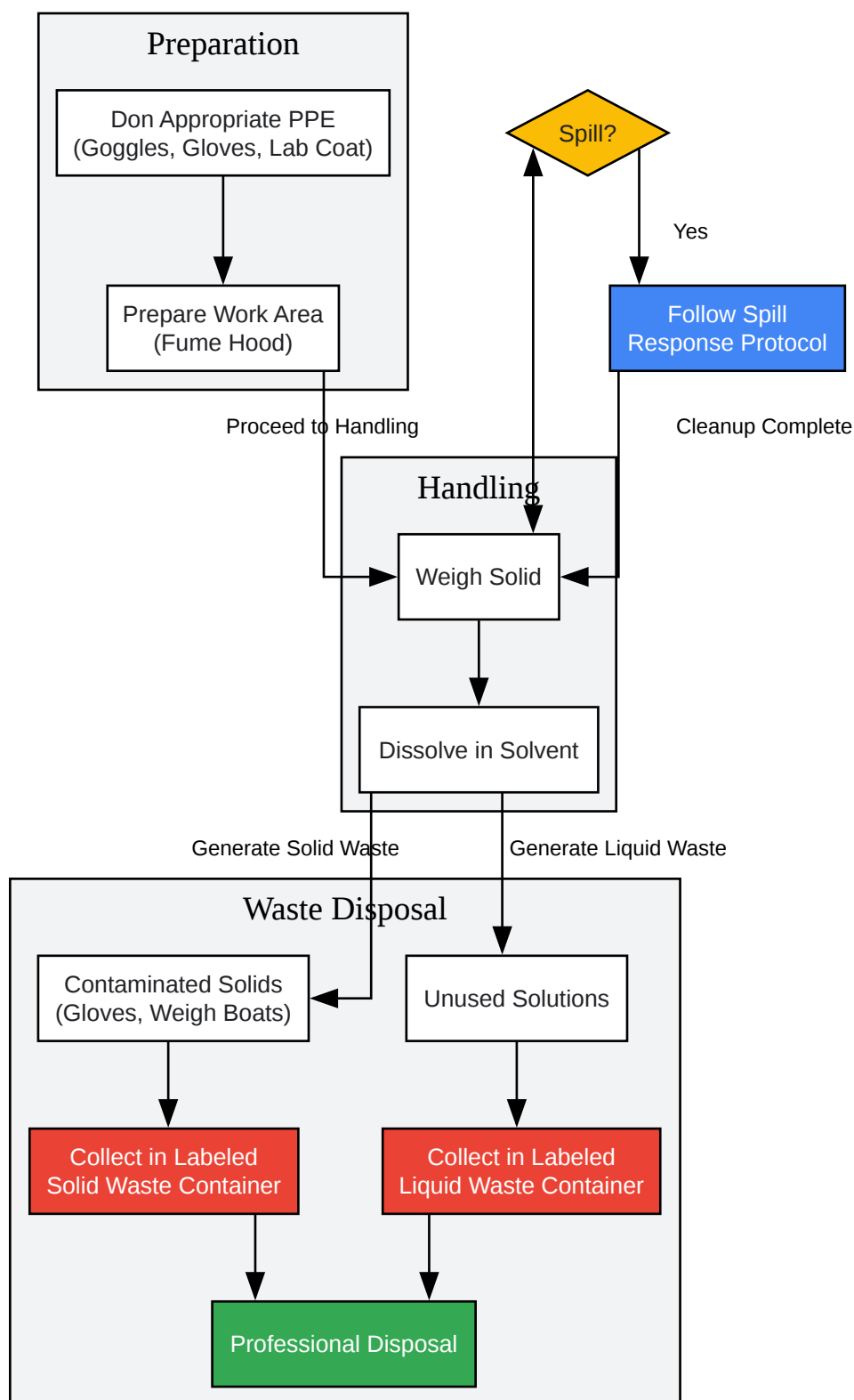
Waste Disposal:

- All waste containing **2,4,6-Trimethylbenzoic acid**, including unused product and contaminated materials (e.g., gloves, weigh boats, paper towels), must be treated as hazardous waste.[\[11\]](#)
- **Solid Waste:** Collect in a puncture-proof, sealable, and clearly labeled hazardous waste container.[\[11\]](#)

- **Liquid Waste (Solutions):** Collect in a shatter-proof, leak-proof bottle that is clearly labeled as hazardous waste.^[11] Do not mix with other waste streams unless permitted by your institution's EHS guidelines.
- **Disposal Route:** Under no circumstances should this chemical or its waste be disposed of down the sink or in regular trash.^[11] All waste must be disposed of through an approved waste disposal service in accordance with local, state, and federal regulations.

V. Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **2,4,6-Trimethylbenzoic acid**.



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Caption: Workflow for the safe handling and disposal of **2,4,6-Trimethylbenzoic acid**.

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